Independent Verification of Aminoacyl-tRNA Synthetase-IN-4 Activity: A Comparative Guide

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Compound of Interest

Compound Name:	*Aminoacyl tRNA synthetase-IN-4*
CAS No.:	*342017-94-1*
Cat. No.:	*B2739051*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in-vitro activity of **Aminoacyl tRNA synthetase-IN-4** and other notable aminoacyl-tRNA synthetase (aaRS) inhibitors. The data presented is compiled from publicly available research to facilitate independent verification and inform inhibitor selection for research and development purposes.

Introduction to Aminoacyl-tRNA Synthetases

Aminoacyl-tRNA synthetases are essential enzymes that play a critical role in protein synthesis. Their primary function is to "charge" transfer RNA (tRNA) molecules by attaching the correct amino acid to its corresponding tRNA. This process is fundamental for the accurate translation of the genetic code from messenger RNA (mRNA) into protein. Due to their vital role in cell viability, aaRSs have emerged as promising targets for the development of novel antimicrobial and therapeutic agents.

Aminoacyl tRNA synthetase-IN-4: A Potent Fungal Prolyl-tRNA Synthetase Inhibitor

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Aminoacyl tRNA synthetase-IN-4 is a known inhibitor of prolyl-tRNA synthetase (ProRS) from the fungal pathogen Candida albicans. By targeting this essential enzyme, the compound effectively disrupts protein synthesis in the fungus, highlighting its potential for antifungal research and development.

Comparative Activity of Prolyl-tRNA Synthetase Inhibitors

The following table summarizes the in-vitro inhibitory activity of **Aminoacyl tRNA synthetase-IN-4** and other selected ProRS inhibitors against their respective target enzymes. The half-maximal inhibitory concentration (IC50) is a standard measure of a compound's potency in inhibiting a specific biological or biochemical function.

Inhibitor	Target Enzyme	IC50 (μM)
Aminoacyl tRNA synthetase-IN-4	Candida albicans Prolyl-tRNA Synthetase	0.026
Halofuginone	Plasmodium falciparum Prolyl-tRNA Synthetase	0.011
Halofuginone	Homo sapiens Prolyl-tRNA Synthetase	2.13
Glyburide	Plasmodium falciparum Prolyl-tRNA Synthetase	34
TCMDC-124506	Plasmodium falciparum Prolyl-tRNA Synthetase	73
PAA-38	Pseudomonas aeruginosa Prolyl-tRNA Synthetase	0.00497

Experimental Protocols for Verification of Inhibitor Activity

Accurate determination of inhibitor potency is crucial for comparative analysis. Below are detailed methodologies for common assays used to measure the activity of aminoacyl-tRNA

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synthetase inhibitors.

Aminoacylation Inhibition Assay (Malachite Green Assay)

This spectrophotometric assay quantifies the amount of pyrophosphate (PPi) released during the aminoacylation reaction. The PPi is converted to inorganic phosphate (Pi) by inorganic pyrophosphatase, and the Pi is then detected using a malachite green reagent.

Materials:

- Purified prolyl-tRNA synthetase (ProRS) enzyme (e.g., from C. albicans)
- L-proline
- ATP
- tRNAPro
- Inorganic pyrophosphatase
- Reaction Buffer: 30 mM HEPES (pH 7.5), 150 mM NaCl, 30 mM KCl, 50 mM $MgCl_2$, 1 mM DTT
- Inhibitor compound (e.g., **Aminoacyl tRNA synthetase-IN-4**) dissolved in a suitable solvent (e.g., DMSO)
- Malachite green solution
- 96-well microplate
- Spectrophotometer

Procedure:

- Prepare a reaction mixture containing the reaction buffer, 25 µM ATP, 25 µM L-proline, and 400 nM of the purified ProRS enzyme.

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- Add varying concentrations of the inhibitor compound to the wells of the 96-well plate. Include a control with no inhibitor.
- Add 2 U/ml of inorganic pyrophosphatase to all wells.
- Initiate the reaction by adding tRNAPro to each well.
- Incubate the plate at 37°C for a set period (e.g., 60-90 minutes).[1]
- Stop the reaction by adding the malachite green solution to each well.[1]
- Allow the color to develop for a specified time at room temperature.
- Measure the absorbance at 620 nm using a spectrophotometer.[1][2]
- Calculate the percentage of inhibition for each inhibitor concentration relative to the no-inhibitor control.
- Determine the IC50 value by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a dose-response curve.

Radioactive Amino Acid Incorporation Assay (Scintillation Proximity Assay - SPA)

This assay measures the incorporation of a radiolabeled amino acid into tRNA. The resulting radiolabeled aminoacyl-tRNA is captured, and the radioactivity is quantified.

Materials:

- Purified ProRS enzyme
- [^{3}H]-L-proline (radiolabeled)
- ATP
- tRNAPro

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- Reaction Buffer: 50 mM Tris-HCl (pH 7.5), 7.5 mM MgOAc, 0.5 mM spermine, 2.5 mM ATP, 1 mM DTT
- Inhibitor compound
- Scintillation proximity assay beads
- 96-well filter plates
- Scintillation counter

Procedure:

- Prepare a reaction mixture in a 96-well plate containing the reaction buffer, 75 µM [^{3}H]-L-proline, and 0.05 µM of the purified ProRS enzyme.[3]
- Add varying concentrations of the inhibitor to the wells.
- Initiate the reaction by adding tRNAPro (at a concentration range of 0.75 to 3.0 µM).[3]
- Incubate the plate at 37°C for a defined time course (e.g., taking samples at 1-minute intervals for 5 minutes).[3]
- Stop the reaction at each time point (e.g., by adding a stop solution containing a high concentration of unlabeled proline or a strong acid).
- Transfer the reaction mixture to a filter plate to capture the tRNA.
- Wash the filter plate to remove unincorporated [^{3}H]-L-proline.
- Add SPA beads to the wells and measure the radioactivity using a scintillation counter.
- Determine the initial reaction velocities and calculate the percentage of inhibition to determine the IC50 value.

Visualizing the Aminoacyl-tRNA Synthetase Pathway and Experimental Workflow

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To further clarify the biological context and experimental design, the following diagrams have been generated using Graphviz.

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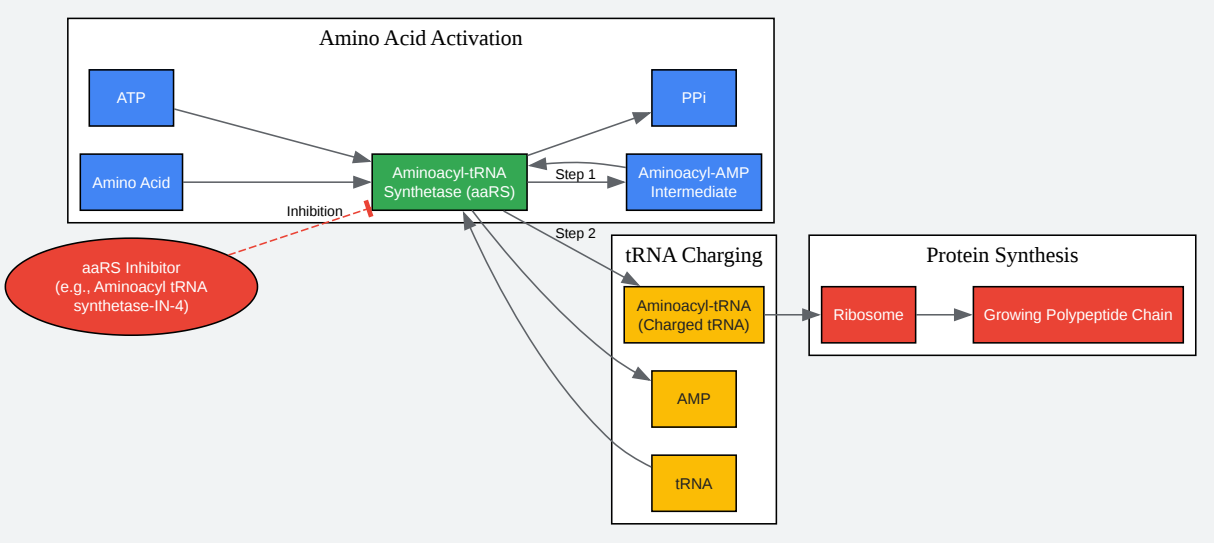

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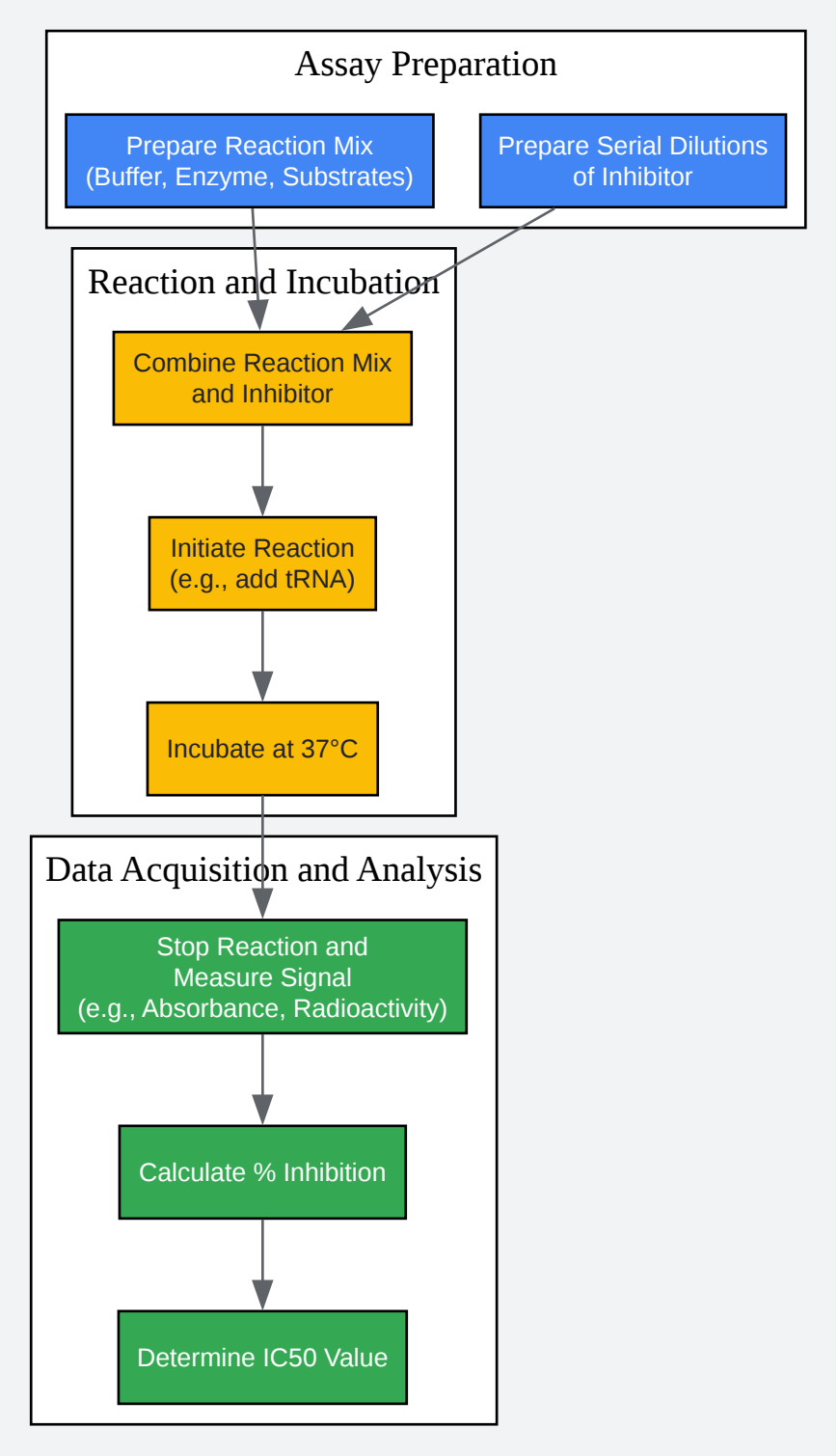

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References

- 1. Targeting prolyl-tRNA synthetase via a series of ATP-mimetics to accelerate drug discovery against toxoplasmosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Characterization and structure determination of prolyl-tRNA synthetase from Pseudomonas aeruginosa and development as a screening platform - PMC [pmc.ncbi.nlm.nih.gov]
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